

An In-depth Technical Guide to the Physical Properties of beta-Fenchyl Alcohol

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Compound of Interest

Compound Name: *beta-Fenchyl alcohol*

Cat. No.: B14143307

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This technical guide provides a comprehensive overview of the core physical properties of **beta-Fenchyl alcohol**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work with this compound.

Chemical Identity

Beta-Fenchyl alcohol, also known as exo-1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol, is a bicyclic monoterpenoid alcohol.^[1] It is an isomer of the more commonly discussed alpha-Fenchyl alcohol (endo-isomer). The rigid bicyclo[2.2.1]heptane structure and the position of the hydroxyl group are critical determinants of its physical characteristics.^[1]

Physical Properties: Melting and Boiling Points

The melting and boiling points are fundamental physical constants used to identify and assess the purity of a substance. For **beta-Fenchyl alcohol**, these values are well-documented, though minor variations exist across different sources, which can be attributed to measurement conditions and sample purity.

Table 1: Summary of Physical Properties for Fenchyl Alcohol Isomers

Property	beta-Fenchyl Alcohol (exo- isomer)	alpha-Fenchyl Alcohol (endo- isomer)	General Fenchol (isomer unspecified)
Melting Point	43–46 °C[1][2][3]	39–45 °C[4]	35–40 °C[5][6]
Boiling Point	202–203 °C @ 760 mmHg[7]	Not specified	201–202 °C @ 760 mmHg[4][5][6][8]
Appearance	Colorless to pale yellow liquid at room temperature, solidifies below 43°C.[1]	Solid.	White to pale yellow crystals.[5]

At room temperature, **beta-Fenchyl alcohol** typically presents as a colorless to pale yellow liquid, transitioning to a solid state below 43°C.[1]

Experimental Protocols

Precise determination of physical constants requires standardized experimental procedures. The following sections detail the methodologies for measuring the melting and boiling points of **beta-Fenchyl alcohol**.

The melting point of a compound is the temperature range over which it transitions from a solid to a liquid. This property is highly sensitive to impurities, which tend to lower and broaden the melting range.[9]

Methodology:

- Sample Preparation: A small, dry sample of **beta-Fenchyl alcohol** is finely powdered and packed into a capillary tube to a depth of approximately 1-2 mm.[9] The tube is tapped to ensure dense packing. For samples that are liquid at room temperature, the substance is first frozen.
- Apparatus: A calibrated digital melting point apparatus, such as a DigiMelt unit, is used for the determination.[9]

- **Measurement:** The capillary tube is placed in the heating block of the apparatus. The temperature is increased rapidly to about 15-20°C below the expected melting point and then slowed to a rate of 1-2°C per minute to ensure thermal equilibrium.
- **Data Recording:** Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample becomes a clear liquid.
- **Reporting:** The melting point is reported as the range from T1 to T2. For high-purity **beta-Fenchyl alcohol**, this range is expected to be narrow.

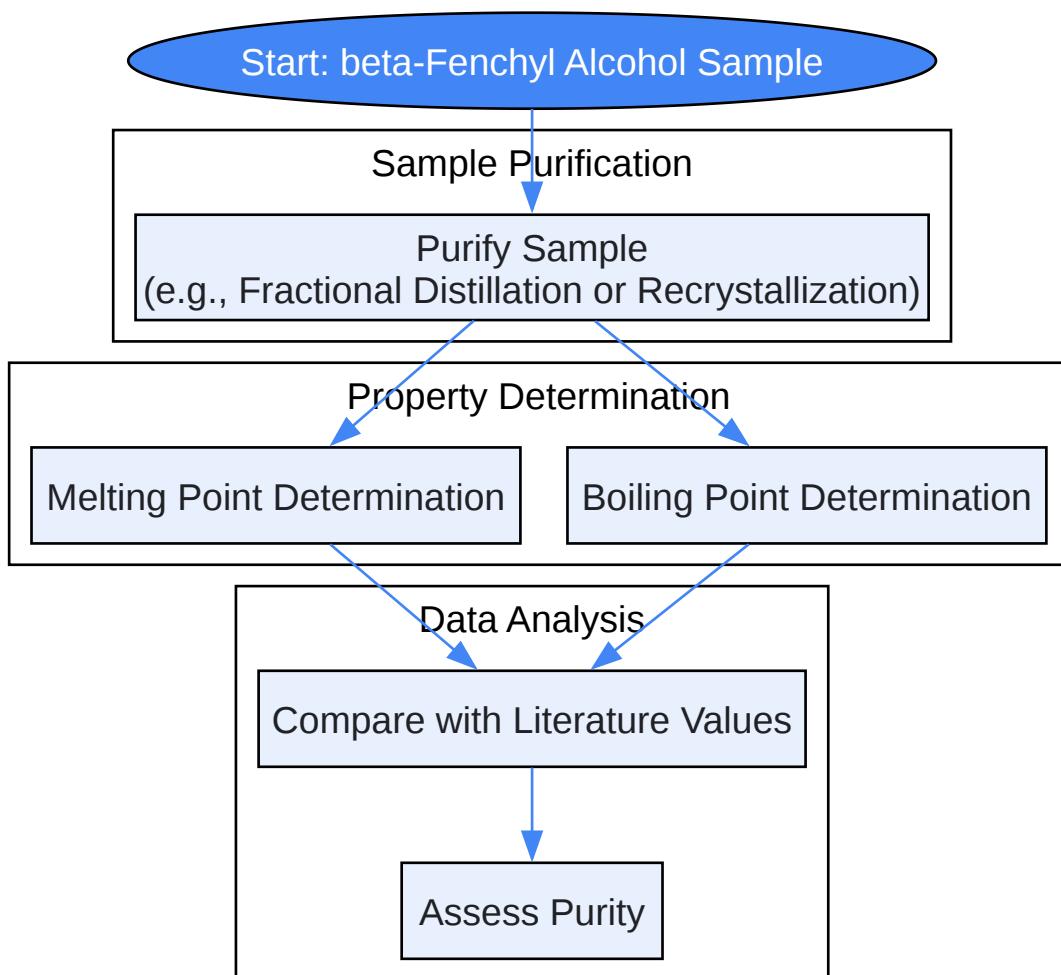
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[9] For purification, fractional distillation under reduced pressure is an effective method.^[1]

Methodology (at Atmospheric Pressure):

- **Apparatus Setup:** A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample and Heating:** The round-bottom flask is filled to approximately two-thirds of its volume with **beta-Fenchyl alcohol**. A few boiling chips are added to ensure smooth boiling. The flask is then heated using a heating mantle.
- **Equilibrium and Measurement:** The sample is heated until it boils and a condensation ring of the vapor rises up the distillation head. The boiling point is recorded as the temperature that holds constant on the thermometer as the liquid is actively distilling. This indicates that the vapor and liquid phases are in equilibrium.
- **Pressure Correction:** The recorded boiling point is corrected to standard atmospheric pressure (760 mmHg) if the measurement is performed at a different pressure.

Visualization of Experimental Workflow

The logical flow for the characterization of **beta-Fenchyl alcohol**'s physical properties can be visualized as a straightforward experimental process.



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Caption: Workflow for Physical Property Determination of **beta-Fenchyl Alcohol**.

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